

# Technical Guide & Safety Data Sheet: 2-(2-Hydroxy-5-methylphenyl)acetic acid

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## Compound of Interest

Compound Name: 2-(2-Hydroxy-5-methylphenyl)acetic acid

Cat. No.: B13537405

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## CAS No. 41873-66-9[1]

### Part 1: Executive Technical Summary

**2-(2-Hydroxy-5-methylphenyl)acetic acid** is a bifunctional aromatic building block characterized by an electron-rich phenolic moiety ortho-positioned to an acetic acid side chain. This structural arrangement renders the compound highly versatile in heterocyclic synthesis—specifically as a precursor for benzofuran-2(3H)-ones (coumaranones) via intramolecular lactonization.

For the research scientist, this compound presents a specific set of stability challenges distinct from simple phenylacetic acids. Its propensity for oxidative coupling (typical of p-alkyl phenols) and spontaneous dehydration requires rigorous control over storage humidity and pH environments.

### Chemical Identity & Physical Properties

Property	Data
Chemical Name	2-(2-Hydroxy-5-methylphenyl)acetic acid
Synonyms	5-Methyl-2-hydroxyphenylacetic acid; (2-Hydroxy-5-methylphenyl)ethanoic acid
CAS Number	41873-66-9
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	166.17 g/mol
Physical State	Off-white to beige powder
Melting Point	118–120 °C
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in Water
Acidity (pKa)	~4.2 (Carboxyl), ~10.0 (Phenol)

## Part 2: Hazard Identification & Risk Assessment[6]

While classified under GHS as an Irritant, the "Senior Scientist" perspective requires acknowledging the reactive hazards of the phenol group. Phenols can be readily absorbed through the skin and may cause depigmentation or chemical burns upon prolonged contact, even if not explicitly classified as corrosive in all jurisdictions.

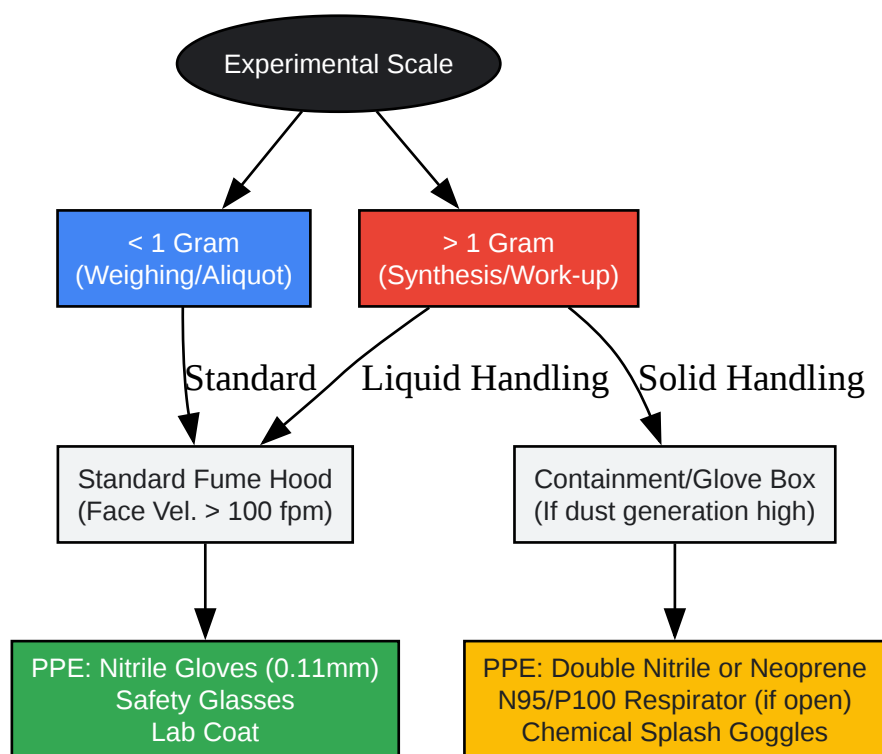
### GHS Classification (29 CFR 1910.1200)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[1]

**Signal Word: WARNING**

**Precautionary Decision Logic (Graphviz)**

The following decision tree outlines the mandatory PPE and engineering controls based on the operational scale.



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Figure 1: Risk-based decision matrix for selecting engineering controls and Personal Protective Equipment (PPE).

## Part 3: Handling, Stability, and Reactivity

### The "Self-Validating" Storage Protocol

The primary degradation pathway for this compound is oxidative discoloration (browning) due to the electron-rich phenol ring and lactonization promoted by moisture/acid.

- Atmosphere: Store under inert gas (Argon or Nitrogen). The phenol group is susceptible to air oxidation, turning the beige powder dark brown over time.
- Temperature: Refrigerate (2–8 °C).
- Validation:

- Visual Check: If the powder is dark brown or sticky, significant oxidation or hygroscopic moisture uptake has occurred.
- Solubility Check: Dissolve 10 mg in 1 mL methanol. The solution should be clear and colorless to pale yellow. Turbidity suggests polymerization or contamination.

## Reactivity Alert: Spontaneous Lactonization

Researchers must be aware that under acidic conditions or high heat, **2-(2-Hydroxy-5-methylphenyl)acetic acid** undergoes intramolecular dehydration to form 5-methylbenzofuran-2(3H)-one (5-methyl-2-coumaranone).

- Implication for HPLC Analysis: If your mobile phase is highly acidic (e.g., 0.1% TFA), you may observe a split peak or a secondary peak corresponding to the lactone. Use buffered mobile phases (Ammonium Acetate/Formate) to maintain the open-chain acid form during analysis.

## Part 4: Experimental Application & Protocol

Context: This compound is frequently used as a scaffold for synthesizing benzofuran derivatives or as a ligand in coordination chemistry. Below is a standardized protocol for Lactonization to 5-methylbenzofuran-2(3H)-one, a common intermediate step.

### Protocol: Acid-Catalyzed Cyclodehydration

Objective: Convert **2-(2-Hydroxy-5-methylphenyl)acetic acid** to its corresponding lactone.

Reagents:

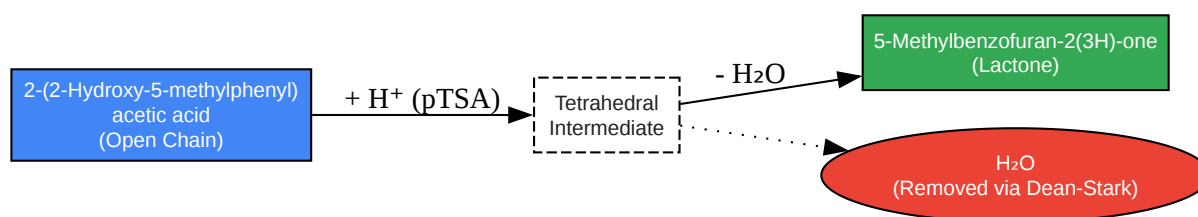
- Substrate: **2-(2-Hydroxy-5-methylphenyl)acetic acid** (1.0 eq)
- Catalyst: p-Toluenesulfonic acid (pTSA) (0.05 eq)
- Solvent: Toluene (anhydrous)

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a Dean-Stark trap and a reflux condenser.

- Charging: Add the substrate and toluene (0.1 M concentration relative to substrate). Add catalytic pTSA.
- Reaction: Heat to reflux (110 °C). The reaction is driven by the azeotropic removal of water.
  - Causality: Removing water shifts the equilibrium toward the lactone (Le Chatelier's principle).
- Monitoring: Monitor via TLC (Hexane/EtOAc 7:3). The acid (polar, streaks near baseline) will disappear, replaced by the lactone (less polar, higher R<sub>f</sub>).
- Work-up: Cool to room temperature. Wash with saturated NaHCO<sub>3</sub> (to remove catalyst and unreacted acid). Dry organic layer over MgSO<sub>4</sub>, filter, and concentrate.

## Mechanistic Pathway (Graphviz)



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Figure 2: Acid-catalyzed cyclodehydration pathway showing the transformation from the open-chain acid to the benzofuranone derivative.

## Part 5: Toxicology & First Aid Measures

### Toxicological Profile

- Routes of Entry: Inhalation of dust, Dermal absorption, Ingestion.
- Acute Effects:
  - Skin: Causes irritation.[1][2] Phenolic compounds can act as local anesthetics, masking the initial pain of a burn.

- Eyes: Severe irritation, potential for corneal damage if not rinsed immediately.
- Chronic Effects: No specific carcinogenicity data available for this CAS. However, structural analogs (cresols) are investigated for liver/kidney toxicity upon chronic exposure.

## Emergency Response Protocol

- Eye Contact: Immediately flush with water for 15 minutes. Lift eyelids. Self-Validation: Do not stop until the 15-minute timer rings; shorter rinsing is often ineffective for organic acids.
- Skin Contact: Wash with Polyethylene Glycol (PEG 300) or copious soap and water.
  - Expert Insight: PEG is superior to water for solubilizing and removing phenols from skin.
- Spill Cleanup:
  - Do not dry sweep (creates dust).
  - Wet with water/alcohol, absorb with inert material (vermiculite), and place in a hazardous waste container labeled "Organic Solid - Irritant".

## Part 6: Disposal Considerations

Disposal must comply with local, state, and federal regulations (e.g., RCRA in the US).

- Waste Stream: Organic Combustible.
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibition: Do not discharge into drains.<sup>[1]</sup> The phenolic nature poses toxicity risks to aquatic life (GHS Aquatic Acute categories often apply to substituted phenols).

## References

- PubChem. (n.d.).<sup>[3]</sup> Compound Summary for CAS 41873-66-9.<sup>[4]</sup> National Center for Biotechnology Information. Retrieved October 26, 2025, from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Retrieved October 26, 2025, from [\[Link\]](#)

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